

2,2-Dimethylsuccinic anhydride CAS number 17347-61-4

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Compound of Interest

Compound Name: 2,2-Dimethylsuccinic anhydride

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Technical Guide: 2,2-Dimethylsuccinic Anhydride

CAS Number: 17347-61-4 Synonyms: 3,3-Dimethyldihydrofuran-2,5-dione, Dihydro-3,3-dimethyl-2,5-furandione[1]

This technical guide provides a comprehensive overview of **2,2-Dimethylsuccinic anhydride**, a versatile chemical intermediate. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, reactivity, and applications, with a focus on its role in pharmaceuticals.

Chemical and Physical Properties

2,2-Dimethylsuccinic anhydride is a white, low-melting solid at room temperature.[2][3] It is sensitive to moisture, which can cause hydrolysis back to the corresponding dicarboxylic acid.[4][5] The gem-dimethyl group introduces significant steric hindrance, influencing its reactivity and the properties of its derivatives.[6]

General and Physical Data

The fundamental identifiers and physical properties of **2,2-Dimethylsuccinic anhydride** are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₈ O ₃	[1]
Molecular Weight	128.13 g/mol	[1]
Appearance	White low melting solid / solid	[2][3]
Melting Point	29-31 °C	[2][6]
Boiling Point	219-220 °C	[2][6]
Density	1.135 g/mL at 25 °C	[2][7]
Flash Point	108 °C (226.4 °F) - closed cup	[7]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of the compound.

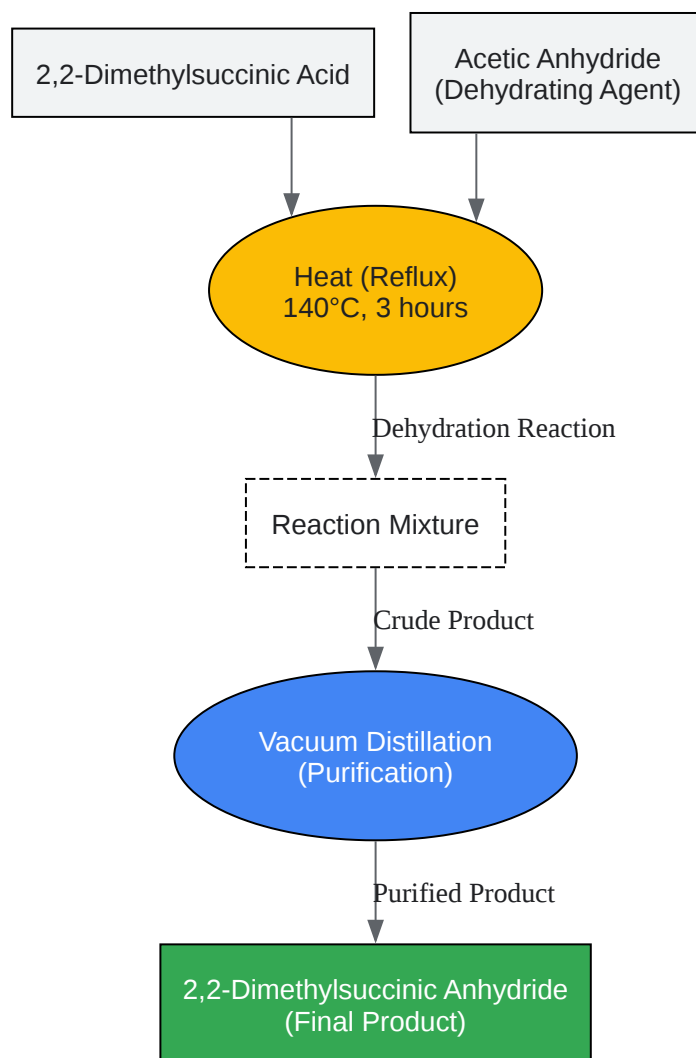
Spectrum	Solvent	Chemical Shifts (δ) / Peaks	Reference(s)
¹ H NMR	CDCl ₃	2.85 (s, 2H), 1.35 (s, 6H)	[6][8]
¹³ C NMR	CDCl ₃	175.0, 45.0, 38.0, 24.0	[6]

Synthesis and Reactivity

2,2-Dimethylsuccinic anhydride is a key intermediate for preparing a variety of derivatives, primarily esters and amides.[6] Its reactivity is centered on the electrophilic nature of the carbonyl carbons, which are susceptible to attack by nucleophiles.

Synthesis of 2,2-Dimethylsuccinic Anhydride

The most common method for synthesizing the anhydride is the dehydration of its parent diacid, 2,2-Dimethylsuccinic acid, using a dehydrating agent like acetic anhydride.[4][6]



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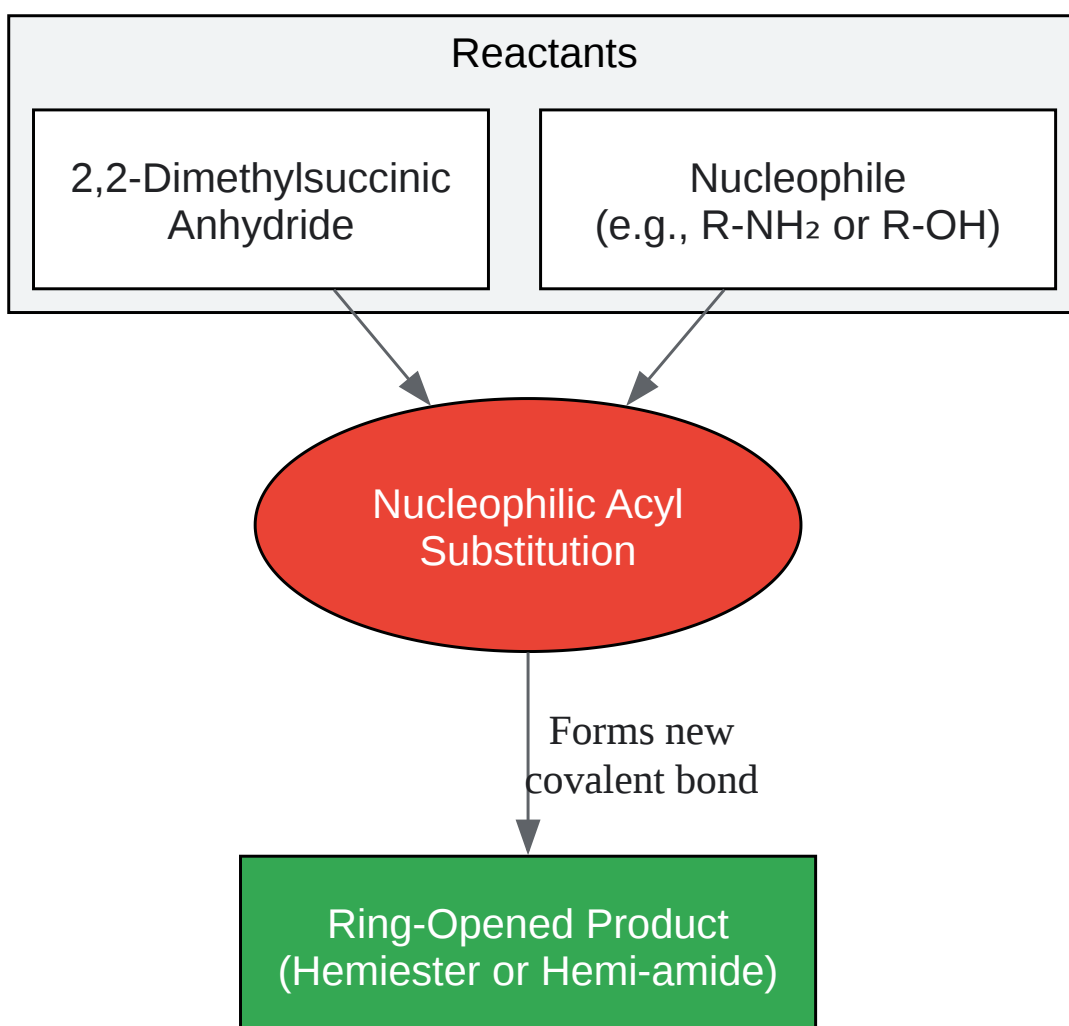
Caption: Workflow for the synthesis of **2,2-Dimethylsuccinic anhydride**.

- Materials: 2,2-Dimethylsuccinic acid, Acetic anhydride, round-bottom flask, reflux condenser, heating mantle, vacuum distillation apparatus.
- Procedure:
 - Combine 50 g of 2,2-dimethylsuccinic acid and 70 ml of acetic anhydride in a round-bottom flask.[6]
 - Heat the mixture to 140°C for 3 hours under reflux.[6]

- After the reaction is complete, allow the mixture to cool.
 - Remove the excess acetic acid and acetic anhydride under reduced pressure.^[6]
 - Purify the resulting residue via vacuum distillation to yield pure **2,2-dimethylsuccinic anhydride**.^[6]
- Expected Yield: Approximately 37 g.^[6]

Reactivity with Nucleophiles

The primary utility of **2,2-dimethylsuccinic anhydride** in synthesis is its reaction with nucleophiles such as alcohols and amines. This reaction opens the anhydride ring to form a mono-acylated product containing a free carboxylic acid, which can then be used in subsequent reactions. This makes it an excellent linker for conjugating molecules.^{[9][10]}



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Caption: General reaction of **2,2-dimethylsuccinic anhydride** with a nucleophile.

- Materials: **2,2-Dimethylsuccinic anhydride**, primary or secondary amine, anhydrous solvent (e.g., THF, DCM), round-bottom flask, magnetic stirrer.
- Procedure:
 - Dissolve 1 equivalent of **2,2-dimethylsuccinic anhydride** in an appropriate anhydrous solvent in a round-bottom flask.^[6]
 - Add a slight excess (approximately 2.2 equivalents) of the desired amine to the solution.^[6]
 - Stir the reaction mixture at room temperature for 12-24 hours.^[6]
 - Monitor the reaction's progress using thin-layer chromatography (TLC).^[6]
 - Upon completion, perform an aqueous workup, washing the reaction mixture with water and brine.^[6]
 - Dry the organic layer over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄).
 - Remove the solvent under reduced pressure to obtain the crude product.
 - If necessary, purify the product by recrystallization or column chromatography.^[6]

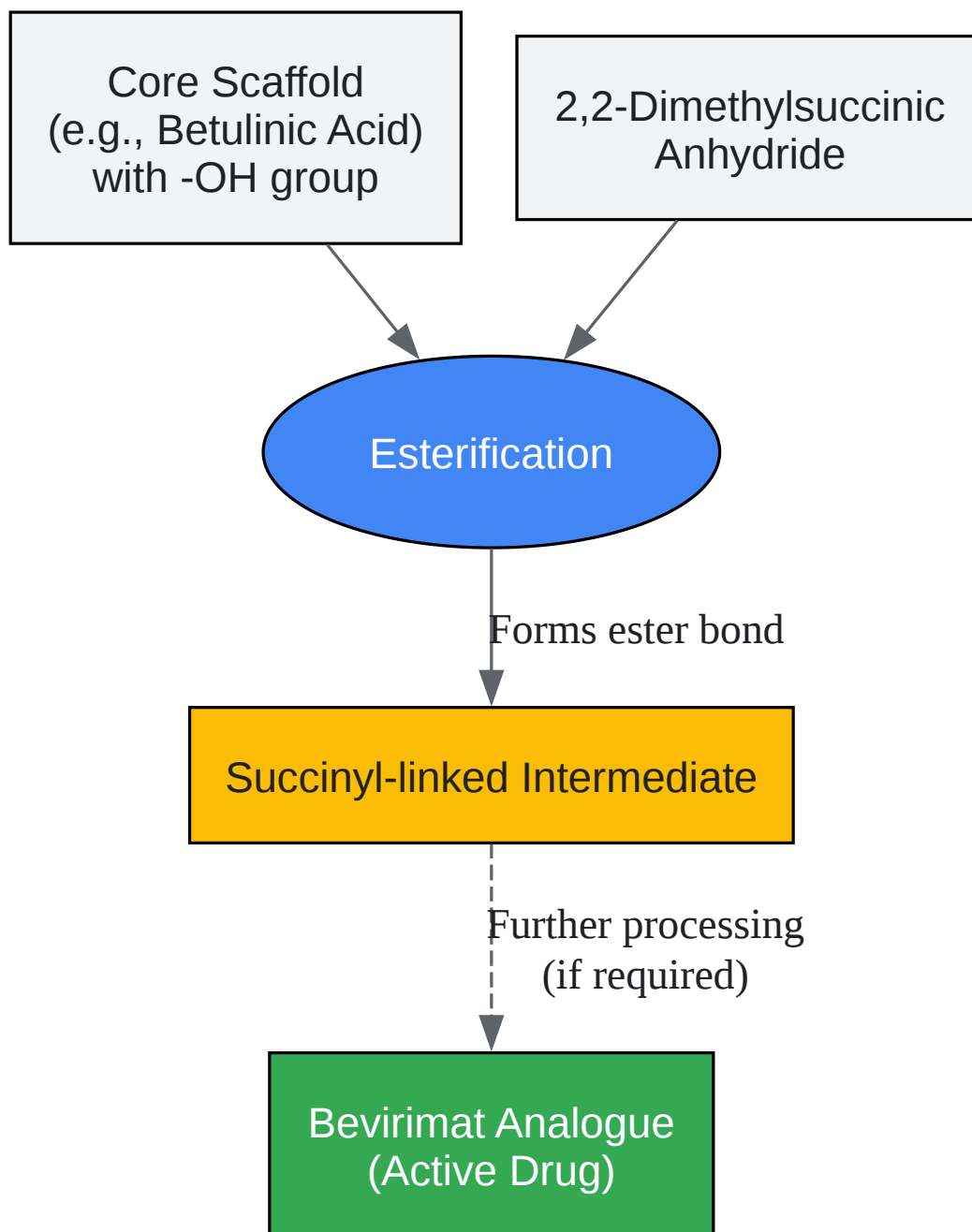
Applications in Drug Development

The unique structural properties of the 2,2-dimethylsuccinyl moiety make it a valuable component in pharmaceutical development.^[6] It can act as a linker or spacer in antibody-drug conjugates (ADCs) or be incorporated into a molecule to modify its physicochemical properties, such as solubility and stability.^{[6][11]}

Role in HIV Maturation Inhibitors

A prominent application of **2,2-Dimethylsuccinic anhydride** is in the synthesis of Bevirimat (also known as PA-457), an HIV maturation inhibitor, and its analogues.^[6] In this context, the

anhydride is used to introduce the 2,2-dimethylsuccinyl group onto a hydroxyl function of a core scaffold, such as betulinic acid.[6] This modification is critical for the drug's antiviral activity.



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Caption: Role of the anhydride in the synthesis of Bevirimat analogues.

Use as a Chemical Linker

Cyclic anhydrides like **2,2-dimethylsuccinic anhydride** can serve as non-cleavable linkers in the development of antibody-drug conjugates (ADCs).[9][10] The anhydride reacts with amine or hydroxyl groups on a targeting molecule (like an antibody) to form a stable amide or ester bond, tethering a payload or modifying the protein's surface.[10]

Safety and Handling

2,2-Dimethylsuccinic anhydride is classified as an irritant.[1] It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][2]

Safety and Handling Data

Category	Information	Reference(s)
GHS Pictogram	Exclamation mark (GHS07)	
Signal Word	Warning	[2][7]
Hazard Statements	H315, H319, H335	[7]
Precautionary Statements	P261, P264, P280, P302+P352, P305+P351+P338	[7]
Personal Protective Equipment (PPE)	Eyeshields, gloves, dust mask type N95 (US)	[7]
Storage Conditions	Store in a cool, dry place. Keep container tightly closed. Moisture sensitive.	[3][5]
Incompatible Materials	Acids, Bases, Strong oxidizing agents. Avoid exposure to moist air or water.	[5]
Hazardous Decomposition	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[5]

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